

An In-Depth Technical Guide to Tubulin Polymerization-IN-60

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Compound of Interest

Compound Name: *Tubulin polymerization-IN-60*

Cat. No.: *B12378796*

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Introduction

Tubulin Polymerization-IN-60, also identified as BF3, is a potent, cell-permeable inhibitor of tubulin polymerization.[1] As a member of the colchicine binding site inhibitors (CBSIs), it exerts its anticancer activity by disrupting microtubule dynamics, which are critical for cell division, intracellular transport, and maintenance of cell structure. This disruption ultimately leads to cell cycle arrest at the G2/M phase and the induction of apoptosis.[1] This technical guide provides a comprehensive overview of **Tubulin Polymerization-IN-60**, including its chemical properties, mechanism of action, biological effects, and relevant experimental protocols.

Chemical Properties

Chemical Structure:

compound 2D structure of Tubulin Polymerization-IN-60

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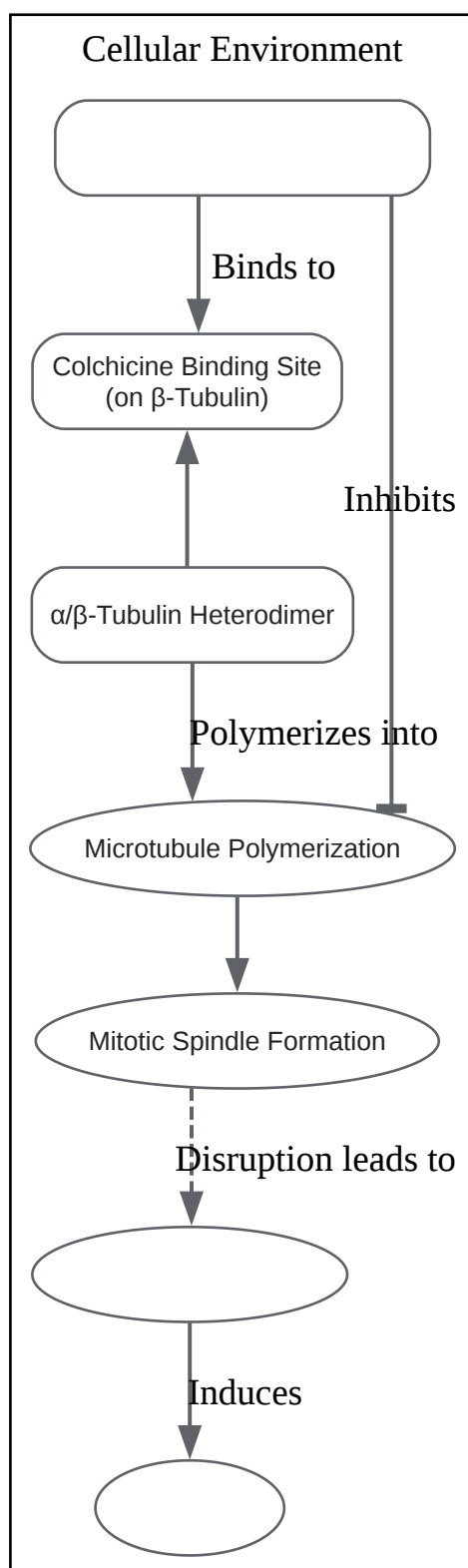
2D structure of **Tubulin Polymerization-IN-60**

Table 1: Chemical and Physical Properties

Property	Value
CAS Number	2361303-91-3
Molecular Formula	C29H22O6
SMILES	<chem>O=C(C1=C(C2=CC=CC=C2)OC3=C1C=CC=C3OC)C4=CC(OC)=C(C(OC)=C4)OC</chem>
Synonyms	BF3

Mechanism of Action

Tubulin Polymerization-IN-60 functions as a microtubule-destabilizing agent by binding to the colchicine site on β -tubulin.^[1] This binding event prevents the polymerization of α/β -tubulin heterodimers into microtubules. The inhibition of microtubule formation disrupts the mitotic spindle, a crucial apparatus for chromosome segregation during mitosis. Consequently, the cell cycle is arrested at the G2/M checkpoint, preventing cell division and ultimately triggering the apoptotic cascade.



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Mechanism of action of **Tubulin Polymerization-IN-60**.

Biological Activity

Tubulin Polymerization-IN-60 exhibits potent antiproliferative activity against various cancer cell lines. The half-maximal inhibitory concentration (IC50) values for cell proliferation are summarized in the table below.

Table 2: Antiproliferative Activity of **Tubulin Polymerization-IN-60**

Cell Line	Cancer Type	IC50 (μM)	Reference
A375	Melanoma	0.09 ± 0.01	[1]
MDA-MB-435S	Melanoma	0.11 ± 0.01	[1]
WM9	Melanoma	0.18 ± 0.05	[1]

Experimental Protocols

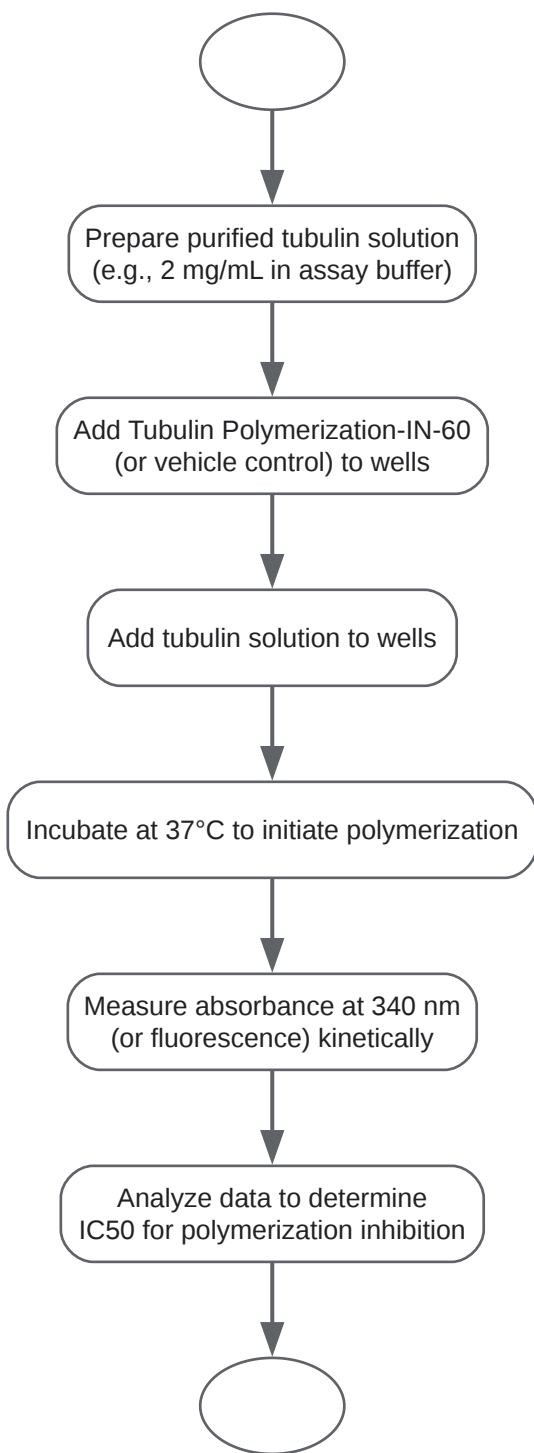
The following are detailed methodologies for key experiments relevant to the characterization of tubulin polymerization inhibitors like **Tubulin Polymerization-IN-60**. These are generalized protocols and may require optimization for specific experimental conditions.

Tubulin Polymerization Assay (In Vitro)

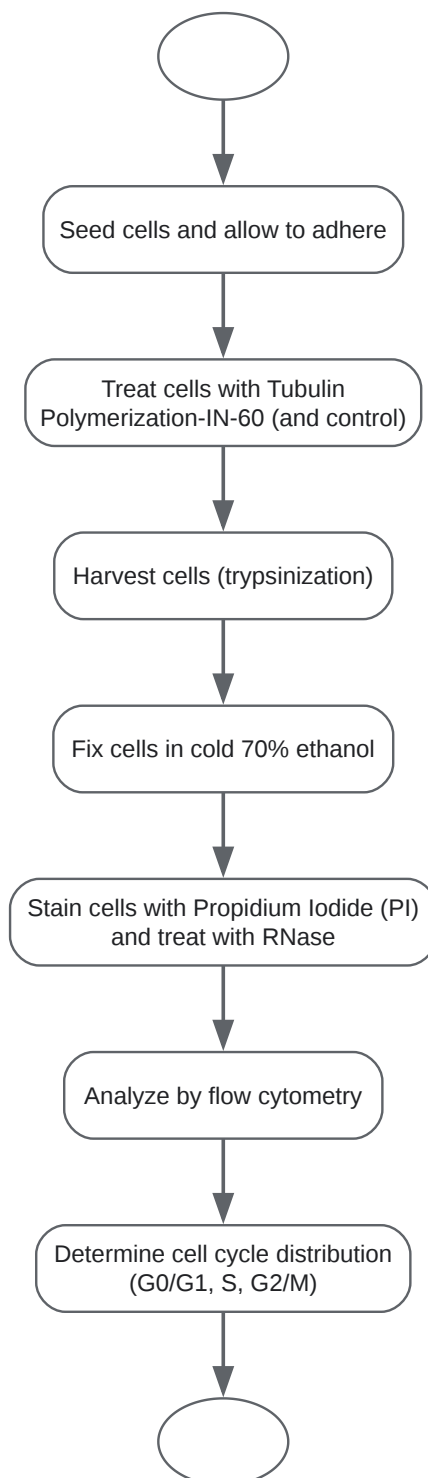
This assay measures the effect of a compound on the polymerization of purified tubulin in a cell-free system.

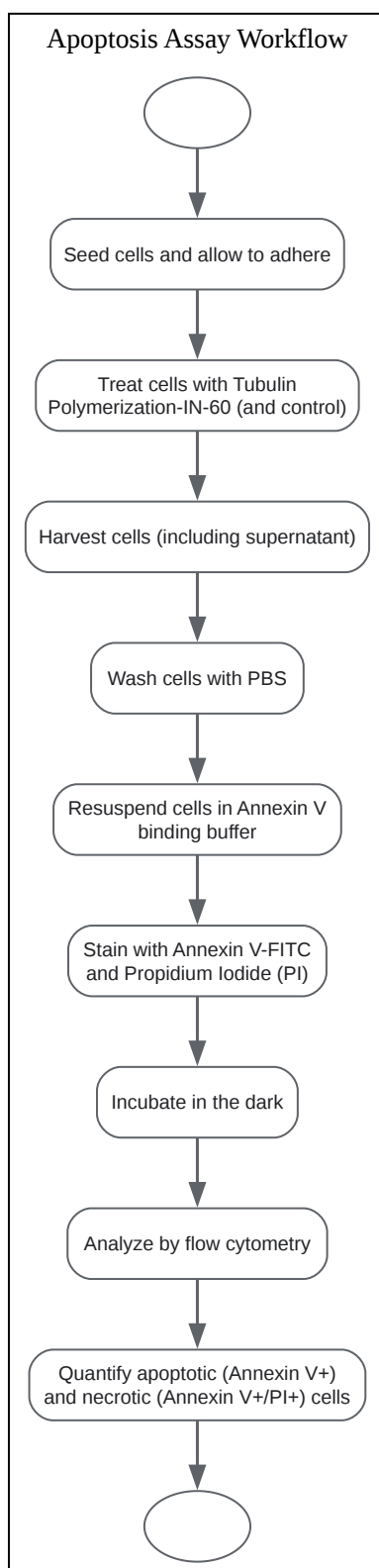
Workflow:

Tubulin Polymerization Assay Workflow

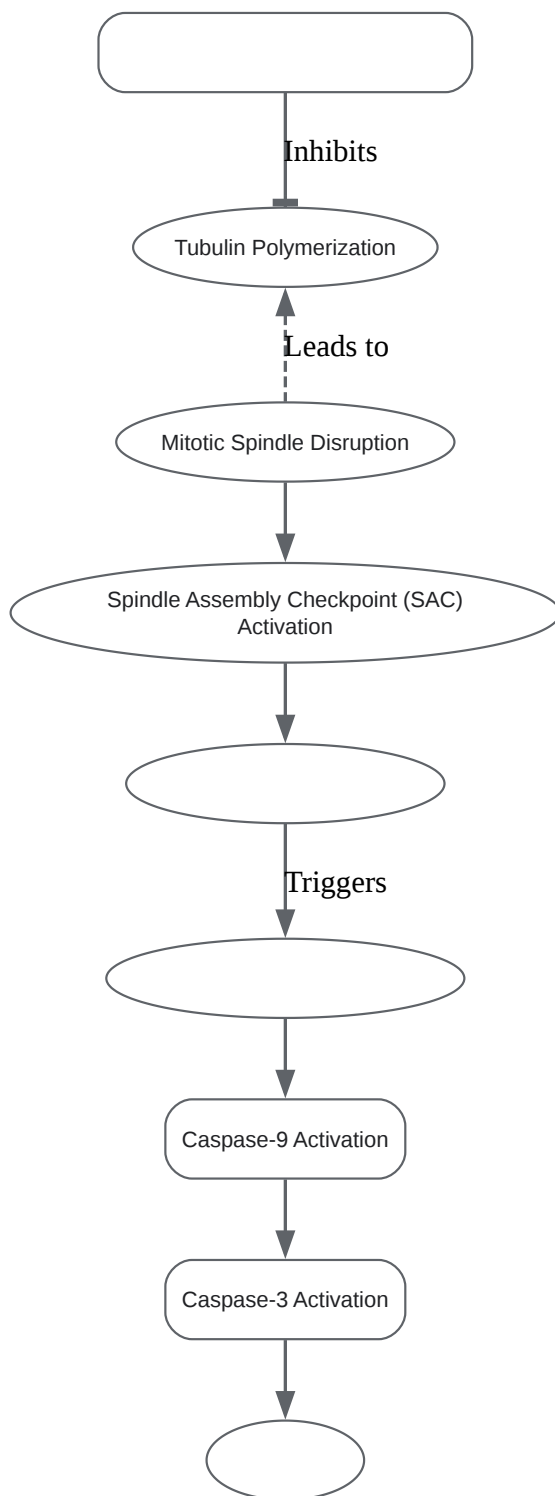


Cell Cycle Analysis Workflow





General Signaling Pathway for Colchicine-Binding Site Inhibitors

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References

- 1. Annexin V staining assay protocol for apoptosis | Abcam [[abcam.com](https://www.abcam.com)]
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